

In-Vivo Metabolic Conversion of Bromoxynil Octanoate to Bromoxynil Phenol: A Technical Guide

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Compound of Interest

Compound Name: *BROMOXYNILPHENOL*

Cat. No.: *B091004*

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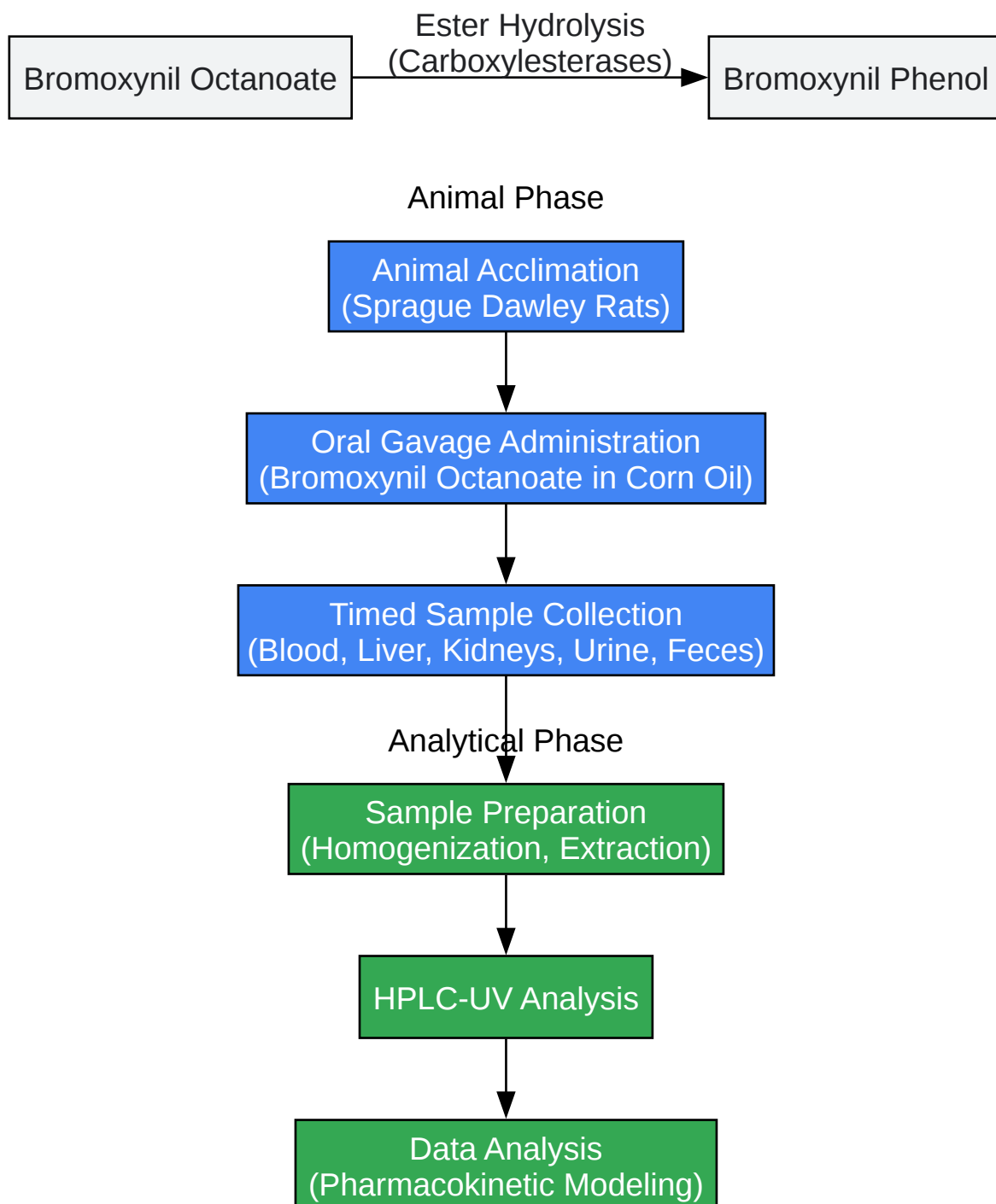
This technical guide provides a comprehensive overview of the in-vivo metabolism of bromoxynil octanoate to its active form, bromoxynil phenol. The document details the metabolic pathway, summarizes key quantitative data from animal studies, and provides detailed experimental protocols for conducting similar research. Visualizations of the metabolic process and experimental workflows are included to facilitate understanding.

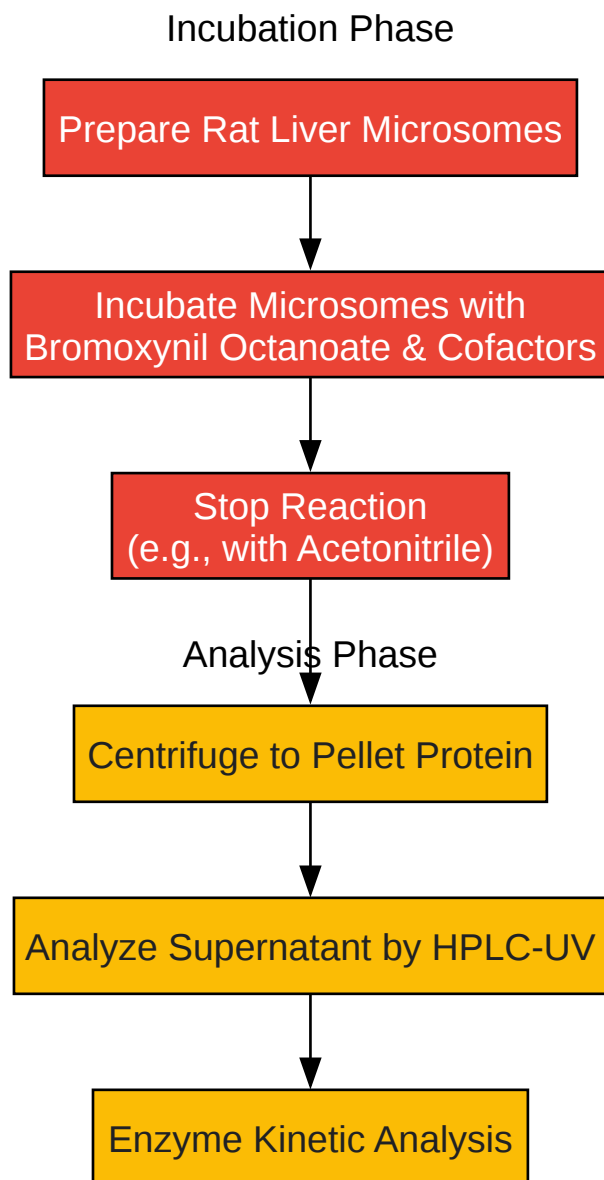
Introduction

Bromoxynil octanoate is a selective post-emergence herbicide used to control broadleaf weeds. In vivo, it undergoes rapid hydrolysis to its biologically active form, bromoxynil phenol. This conversion is a critical step in its mechanism of action and toxicological profile. Understanding the pharmacokinetics and metabolism of bromoxynil octanoate is essential for assessing its efficacy and safety.

Metabolic Pathway

The primary metabolic pathway for bromoxynil octanoate in vivo is the hydrolysis of the octanoate ester to form bromoxynil phenol. This reaction is catalyzed by carboxylesterases, which are abundant in the liver and other tissues.





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